

# Weedmaster Compatibility: A Technical Support Guide for Researchers

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## Compound of Interest

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the compatibility of "**Weedmaster**" herbicides with other herbicides and adjuvants. The following information, presented in a question-and-answer format, addresses potential issues to ensure the efficacy and safety of your experimental applications.

## Frequently Asked Questions (FAQs)

Q1: What are the different formulations of "**Weedmaster**" herbicide?

A1: "**Weedmaster**" is a brand name for several herbicide formulations. It is crucial to identify the specific product being used as their active ingredients and compatibility profiles differ significantly. The two main types are:

- 2,4-D and Dicamba-based **Weedmaster**: This formulation is a selective, post-emergent herbicide for broadleaf weed control.[\[1\]](#)[\[2\]](#)
- Glyphosate-based **Weedmaster**: Several products fall under this category, including **Weedmaster® DST®**, **Weedmaster® DUO**, **Weedmaster® ARGO**, and **Weedmaster® TS540**. These are non-selective herbicides with varying glyphosate salt technologies and surfactant packages designed to enhance performance and compatibility.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: How can I determine if **Weedmaster** is compatible with another herbicide or adjuvant before mixing?

A2: A "jar test" is a simple and effective method to determine the physical compatibility of a tank mix.<sup>[6][7][8]</sup> This test helps to identify potential issues such as the formation of precipitates, sludge, gels, or oily films, which can clog application equipment and reduce efficacy.<sup>[7]</sup>

Q3: What is the general procedure for conducting a jar test?

A3: A detailed protocol for the jar test is provided in the "Experimental Protocols" section below. The basic steps involve mixing the components in a clear container in the same ratio as they would be in the spray tank and observing for any signs of incompatibility.<sup>[6][7]</sup>

Q4: What is the recommended mixing order for **Weedmaster** and its tank-mix partners?

A4: The proper mixing order is critical to prevent compatibility issues. While the specific order can vary depending on the formulation of each product, a general guideline is as follows:

- Fill the spray tank with 1/2 to 3/4 of the required water.
- Begin agitation.
- Add any water-dispersible granules (WG) or dry flowables (DF).
- Add wettable powders (WP).
- Add flowable liquids (F or FL).
- Add emulsifiable concentrates (EC).
- Add water-soluble liquids, such as the amine salt formulations of 2,4-D and dicamba found in one type of **Weedmaster**.
- Add any adjuvants.
- Fill the remainder of the tank with water.

Always refer to the product labels for specific mixing instructions.<sup>[7]</sup>

Q5: What are some known compatible tank-mix partners for glyphosate-based **Weedmaster** DST?

A5: **Weedmaster** DST has been shown to be compatible with a range of other herbicides and adjuvants. The Dual Salt Technology in **Weedmaster** DST enhances its tank mix compatibility. [3] Specific compatible partners are listed in the tables below.

Q6: Are there any known instances of antagonism or synergy with **Weedmaster** tank mixes?

A6: Herbicide antagonism, where the activity of one herbicide is reduced when mixed with another, can occur.[4] For example, mixing post-emergence grass herbicides with some broadleaf herbicides can sometimes reduce grass control.[4] Conversely, synergy, where the combined effect is greater than the sum of the individual effects, can also occur. The combination of 2,4-D and dicamba in some **Weedmaster** formulations is designed to provide synergistic broadleaf weed control.[2] It is essential to consult product labels and technical data sheets for information on known antagonisms or synergies.

## Data Presentation

**Table 1: Herbicide Tank-Mix Compatibility with Glyphosate-Based Weedmaster® DST®**

Tank-Mix Partner	Common Use Situation	Benefit of Tank Mix
Amicide® Advance 700	Fallow	To control broadleaf weeds
Avadex® Xtra	Pre-sowing knockdown	To deliver in-crop grass weed control
Kamba® 750 (dicamba)	Fallow and pre-sowing	To improve control of clover and other broadleaf weeds
Terrad'or® 700WG	Fallow and pre-sowing	To increase the speed of brownout and may also improve final control
Nail® 600EC	Fallow and pre-sowing	To increase the speed of brownout and may also improve final control
Comet® 400	Fallow	To improve control of black bindweed and other weeds

Source: Nufarm **Weedmaster** DST Label[9]

**Table 2: Adjuvant Compatibility with Glyphosate-Based Weedmaster®**

Adjuvant	Recommended Use	Benefit
LI 700®	General use with Weedmaster® DST®	Reduces rainfast period to one hour, improves drift reduction, deposition, spreading, and acidification of the spray solution.[3]
Activator®	High water rates	Improves uptake
Liase®	Hard water conditions	Conditions hard water to prevent deactivation of glyphosate
Banjo® Spray Adjuvant	With Terrad'or® 700WG	Required for optimal performance of Terrad'or® 700WG
Wetter TX	Dense infestations of certain grasses	May improve control

Source: Nufarm Product Information[3][9][10]

**Table 3: Application Rates for 2,4-D and Dicamba-Based Weedmaster®**

Weed Growth Stage	Rate (pints per acre)
Seedling	0.5 - 1.0
1 to 6 inches	1.0 - 1.5
6 to 12 inches	1.5 - 2.0
Pre-bloom / Branching	2.0 - 3.0
Post-bloom / Flowering	3.0 - 4.0

Note: These are general recommendations. Always consult the product label for specific rates for target weeds.<sup>[7]</sup>

## Experimental Protocols

### Protocol for Jar Test to Determine Tank-Mix Compatibility

Objective: To visually assess the physical compatibility of a proposed tank mixture of **Weedmaster** with other herbicides and/or adjuvants.

Materials:

- A clean, clear glass jar with a lid (quart or pint size)
- Water from the intended spray source
- The **Weedmaster** product to be tested
- All other herbicides and adjuvants intended for the tank mix
- Pipettes or measuring spoons for accurate measurement

Methodology:

- Add water to the jar, filling it to approximately half full. For a 20 gallons per acre spray volume, use 3.3 cups (800 ml) of water. Adjust water volume proportionally for other spray volumes.<sup>[6][7]</sup>
- Add the components to the jar in the recommended mixing order (see FAQ 4). Use a ratio representative of the intended field application rate. For example, use 2 teaspoons for each pound or 1 teaspoon for each pint of the recommended label rate per acre.<sup>[7]</sup>
- After adding each component, cap the jar and invert it 10 times to ensure thorough mixing.<sup>[7]</sup>
- After all components have been added and mixed, let the jar stand for 15-30 minutes and observe for any signs of incompatibility.

- Observe the mixture again after a few hours.

#### Results and Interpretation:

- Compatible: The mixture remains uniform and free of precipitates, flakes, sludge, gels, or oily layers.
- Incompatible: The formation of any of the following indicates incompatibility:
  - Precipitate: Solid particles that settle out of the solution.
  - Flocculation: Small, flaky masses suspended in the solution.
  - Sludge or Gel: Thickening of the solution.
  - Oily Film or Layer: Separation of oily components.

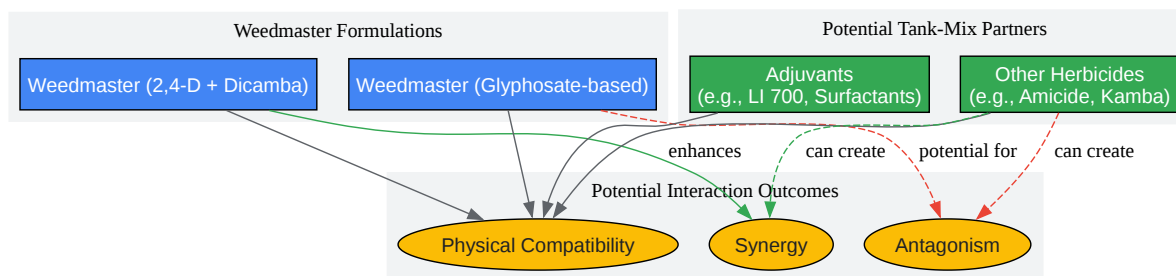
If incompatibility is observed, the proposed tank mix should not be used. A compatibility agent may be tested by repeating the jar test with the addition of the agent.<sup>[7]</sup>

## Mandatory Visualization



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Caption: Jar Test Experimental Workflow.



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Caption: **Weedmaster** Tank-Mix Logical Relationships.

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